

Application Notes and Protocols: Preparation of Folic Acid Dihydrate Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Folic acid dihydrate*

Cat. No.: *B1450900*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Folic acid, a B-complex vitamin (Vitamin B9), is a crucial component in numerous biological processes, including nucleotide synthesis and DNA methylation. Its dihydrate form is a common laboratory reagent. Due to its low solubility in neutral aqueous solutions, preparing stable and concentrated stock solutions requires specific protocols. These application notes provide detailed procedures for the dissolution of **folic acid dihydrate** for use in research and drug development settings.

Chemical and Physical Properties

Folic acid dihydrate is a yellow to orange crystalline powder.[1][2] Understanding its chemical properties is essential for proper handling and solution preparation.

- Molecular Formula: $C_{19}H_{19}N_7O_6 \cdot 2H_2O$ [1][3]
- Molecular Weight: 477.43 g/mol [1][3][4][5][6]

Solubility Data

Folic acid's solubility is highly dependent on the pH of the solvent. It is practically insoluble in water at acidic and neutral pH but dissolves readily in alkaline solutions.[2][7]

Solvent	Solubility	Reference
Water (0°C)	~0.01 mg/mL	[7]
Water (25°C)	~1.6 mg/L	[8]
Aqueous solutions (pH < 5)	Insoluble	[7][8]
0.1 M Sodium Hydroxide (NaOH)	Readily soluble	[9]
1 M Sodium Hydroxide (NaOH)	50 - 100 mg/mL	[7][10][11]
Sodium Bicarbonate (NaHCO ₃) Solution	Soluble	[7][11]
Dimethyl Sulfoxide (DMSO)	~20 - 33 mg/mL	[11][12]
Dimethylformamide (DMF)	~10 mg/mL	[12]
Ethanol	Insoluble	[2]

Stability and Storage

The stability of folic acid in solution is influenced by several factors, including light, temperature, and pH.[13]

Condition	Stability Information	Reference
Light	Photolabile; solutions are inactivated by UV light and should be protected from light.	[7]
pH	Stable in aqueous solutions between pH 5 and 8.	[14]
Temperature	Heating acidic or alkaline solutions can cause degradation.	[7]
Storage (Solid)	Stable for ≥ 4 years when stored at room temperature.	[12]
Storage (Aqueous Solution)	Alkaline solutions are reasonably stable if stored in the dark. It is often recommended not to store aqueous solutions for more than one day.	[7][12]
Storage (Frozen)	Stock solutions prepared in NaOH can be aliquoted and stored frozen.	[10]

Experimental Protocols

Safety Precautions: Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling chemicals.

Protocol 1: Preparation of an Aqueous Alkaline Stock Solution (e.g., 10 mg/mL)

This protocol is suitable for applications where a small volume of a basic solution will not significantly alter the pH of the final working solution, such as in cell culture media preparation.

Materials:

- **Folic Acid Dihydrate** (MW: 477.43 g/mol)

- 1 M Sodium Hydroxide (NaOH)
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile filter (0.22 μ m) and syringe
- Vortex mixer

Procedure:

- **Weighing:** Accurately weigh 100 mg of **folic acid dihydrate** powder and transfer it to a 15 mL sterile conical tube.
- **Initial Dissolution:** Add 1 mL of 1 M NaOH to the tube.
- **Solubilization:** Vortex the mixture until the folic acid powder is completely dissolved. The solution will be a clear, yellow-orange color. Gentle warming in a water bath (37°C) can aid dissolution but avoid overheating.
- **Volume Adjustment:** Add sterile, purified water to bring the final volume to 10 mL. This results in a 10 mg/mL stock solution. The final NaOH concentration will be 0.1 M.
- **Sterilization:** Sterilize the stock solution by passing it through a 0.22 μ m syringe filter into a sterile, light-protecting (amber) tube.
- **Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in light-protecting microcentrifuge tubes. Store at -20°C. Frozen aliquots are stable for several months.

Protocol 2: Preparation of a DMSO Stock Solution (e.g., 20 mg/mL)

This protocol is recommended when the addition of NaOH is undesirable for the experimental system.

Materials:

- **Folic Acid Dihydrate** (MW: 477.43 g/mol)

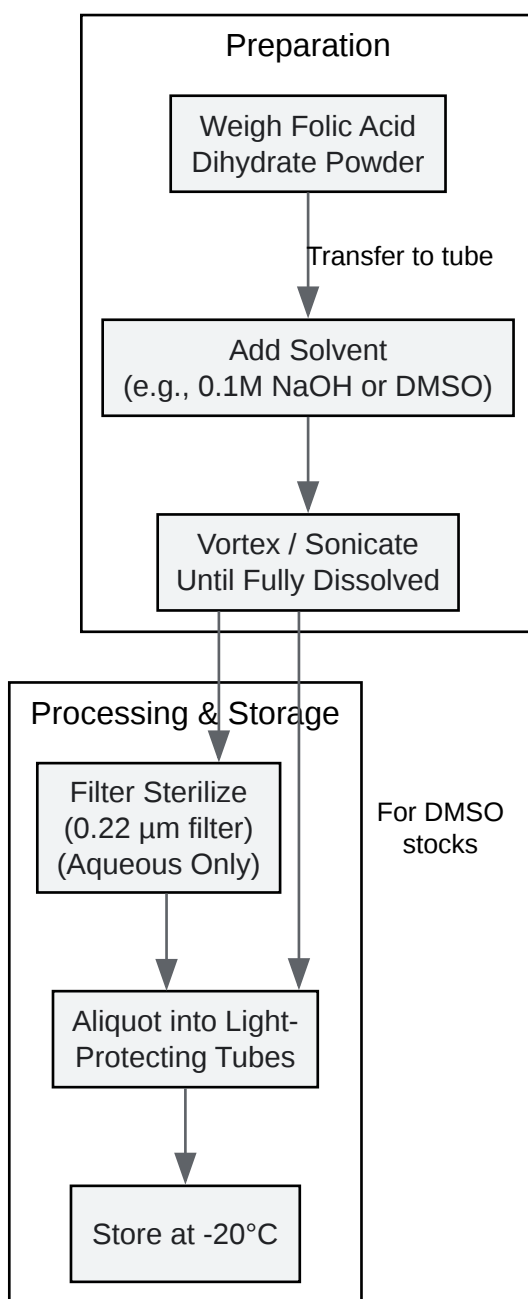
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile conical tubes (e.g., 15 mL)
- Vortex mixer

Procedure:

- Weighing: Accurately weigh 100 mg of **folic acid dihydrate** powder and transfer it to a 15 mL sterile conical tube.
- Dissolution: Add 5 mL of anhydrous DMSO to the tube.
- Solubilization: Vortex the mixture thoroughly until the powder is fully dissolved.[\[12\]](#) Ultrasonic treatment can be used to aid dissolution if necessary.[\[11\]](#)
- Storage: Store the stock solution in small aliquots at -20°C in tubes protected from light.

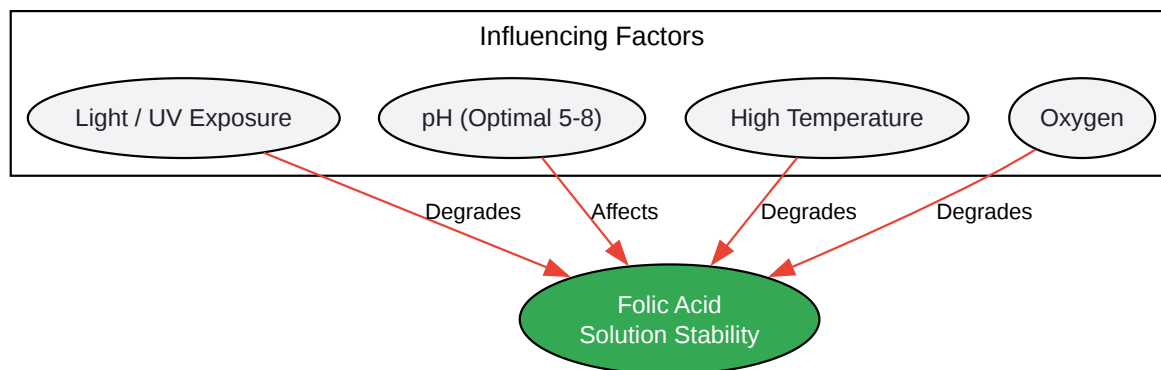
Note: When preparing working solutions, the DMSO stock should be diluted at least 1:1000 to minimize potential cytotoxicity from the solvent. For maximum solubility in aqueous buffers, first dissolve the folic acid in DMSO and then dilute with the aqueous buffer of choice.[\[12\]](#)

Visualizations



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Caption: Workflow for preparing **folic acid dihydrate** stock solutions.



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Caption: Key factors influencing the stability of folic acid solutions.

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